

JNJ-47117096 hydrochloride solubility issues in media

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Compound of Interest

Compound Name: JNJ-47117096 hydrochloride

Cat. No.: B608968

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Technical Support Center: JNJ-47117096 Hydrochloride

Welcome to the technical support center for **JNJ-47117096 hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information and troubleshooting guidance for the effective use of this potent and selective MELK inhibitor in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **JNJ-47117096 hydrochloride** and what are its primary targets?

JNJ-47117096 hydrochloride is a potent and selective small molecule inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK) with an IC₅₀ of 23 nM.^{[1][2]} It also effectively inhibits Flt3 with an IC₅₀ of 18 nM.^{[1][2]}

Q2: What is the mechanism of action of **JNJ-47117096 hydrochloride**?

JNJ-47117096 hydrochloride inhibits MELK, which leads to stalled replication forks and DNA double-strand breaks (DSBs).^[1] This, in turn, activates the ATM-mediated DNA-damage response (DDR).^[1] In cancer cells with intact p53 signaling, this activation leads to a growth arrest and a senescent phenotype, characterized by strong phosphorylation of p53, prolonged up-regulation of p21, and down-regulation of FOXM1 target genes.^[1]

Q3: I am observing precipitation of **JNJ-47117096 hydrochloride** when I add it to my cell culture medium. What could be the cause and how can I prevent this?

Precipitation of hydrophobic compounds like **JNJ-47117096 hydrochloride** upon addition to aqueous solutions like cell culture media is a common issue. This is often due to the compound's low aqueous solubility and the "solvent shift" that occurs when a concentrated DMSO stock is diluted.

To prevent precipitation, consider the following:

- **Stepwise Dilution:** Instead of adding the DMSO stock directly to your full volume of media, first dilute it into a smaller volume of complete media (containing serum, if applicable), mix gently, and then add this intermediate dilution to the final volume.
- **Pre-warming the Media:** Ensure your cell culture medium is pre-warmed to 37°C before adding the inhibitor.
- **Final DMSO Concentration:** While aiming for the lowest possible DMSO concentration, many cell lines can tolerate up to 0.5%. Increasing the final DMSO concentration slightly may help maintain solubility. Always include a vehicle control with the same final DMSO concentration in your experiments.
- **Serum Content:** Components in fetal bovine serum (FBS), such as albumin, can bind to hydrophobic compounds and increase their apparent solubility.

Troubleshooting Guides

In Vitro Solubility and Stability Issues

Issue	Potential Cause	Troubleshooting Steps
Precipitation upon dilution in aqueous media	The concentration of JNJ-47117096 hydrochloride exceeds its solubility limit in the final medium.	- Perform a stepwise dilution. - Pre-warm the medium to 37°C before adding the compound. - Ensure the final DMSO concentration is optimized and consistent across experiments (typically $\leq 0.5\%$). - Consider using a medium with serum, as serum proteins can aid in solubilization.
Cloudiness or precipitation in the stock solution	The compound may not be fully dissolved or may have precipitated out of solution during storage.	- Before each use, warm the stock solution to room temperature and vortex thoroughly. - If precipitation persists, brief sonication in a water bath may be helpful. - Store stock solutions in small, single-use aliquots to minimize freeze-thaw cycles.
Inconsistent experimental results	Degradation of the compound in the stock solution or working solution.	- Prepare fresh working solutions from a frozen stock for each experiment. - Avoid storing the compound in aqueous solutions for extended periods. - Protect stock solutions from light.

Experimental Protocols

Preparation of Stock and Working Solutions for In Vitro Assays

Materials:

- **JNJ-47117096 hydrochloride** powder
- Anhydrous, high-purity dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Stock Solution Preparation (10 mM in DMSO):

- Equilibrate the **JNJ-47117096 hydrochloride** vial to room temperature before opening.
- Weigh the desired amount of the compound.
- Add the appropriate volume of DMSO to achieve a 10 mM concentration (Molecular Weight: 398.89 g/mol).
- Vortex thoroughly until the powder is completely dissolved. Gentle warming to 37°C or brief sonication can be used to aid dissolution.
- Aliquot the stock solution into single-use tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C, protected from light.

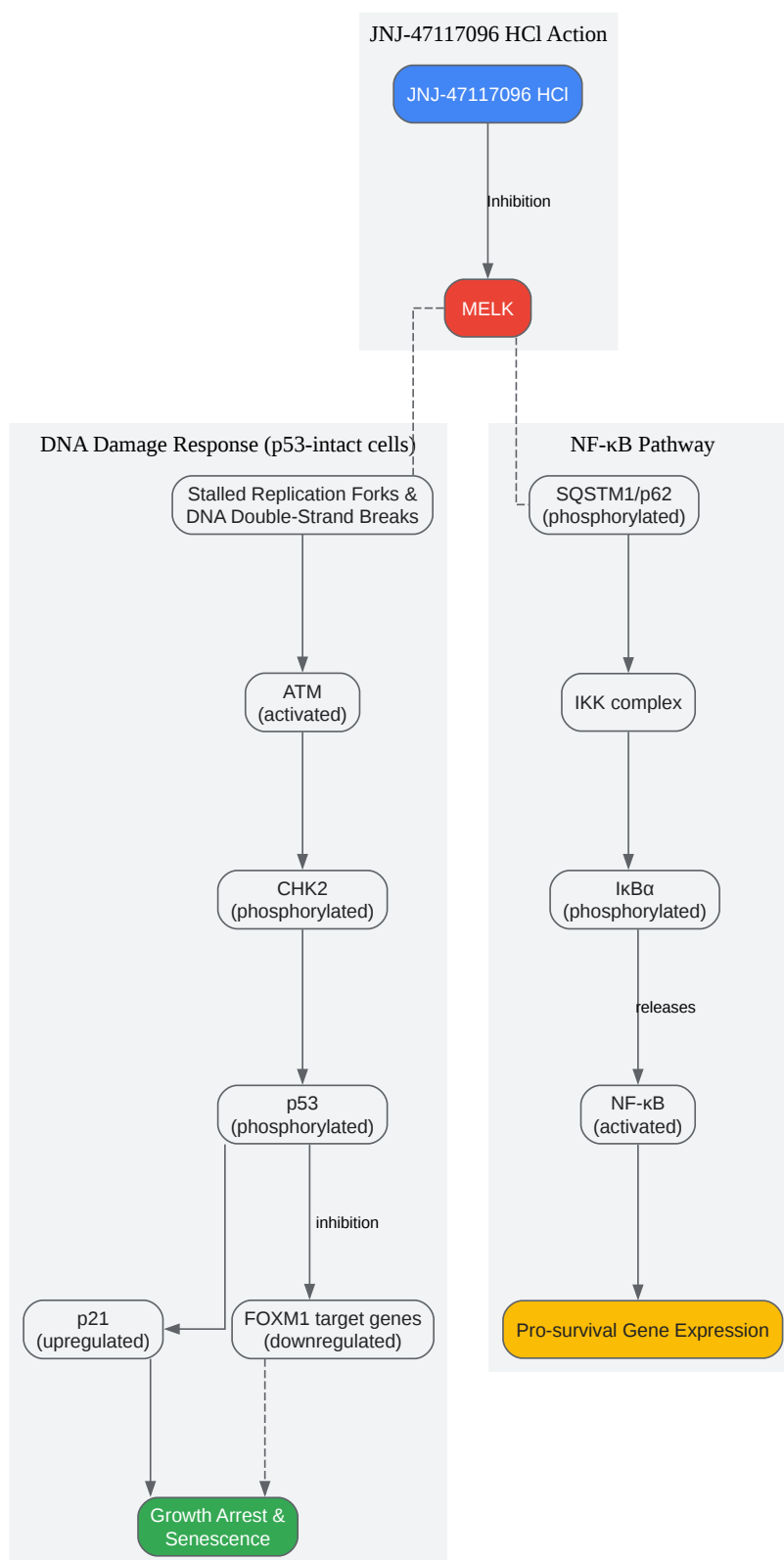
Working Solution Preparation (for Cell-Based Assays):

- Thaw a single-use aliquot of the 10 mM stock solution and bring it to room temperature.
- Pre-warm the complete cell culture medium to 37°C.
- Perform a serial dilution of the stock solution in complete cell culture medium to achieve the desired final concentrations. It is recommended to perform an intermediate dilution step in a small volume of medium before adding to the final culture volume to minimize precipitation.
- Ensure the final DMSO concentration in the cell culture does not exceed a level that is toxic to the cells (typically $\leq 0.5\%$) and is consistent across all experimental and control wells.

Quantitative Data Summary

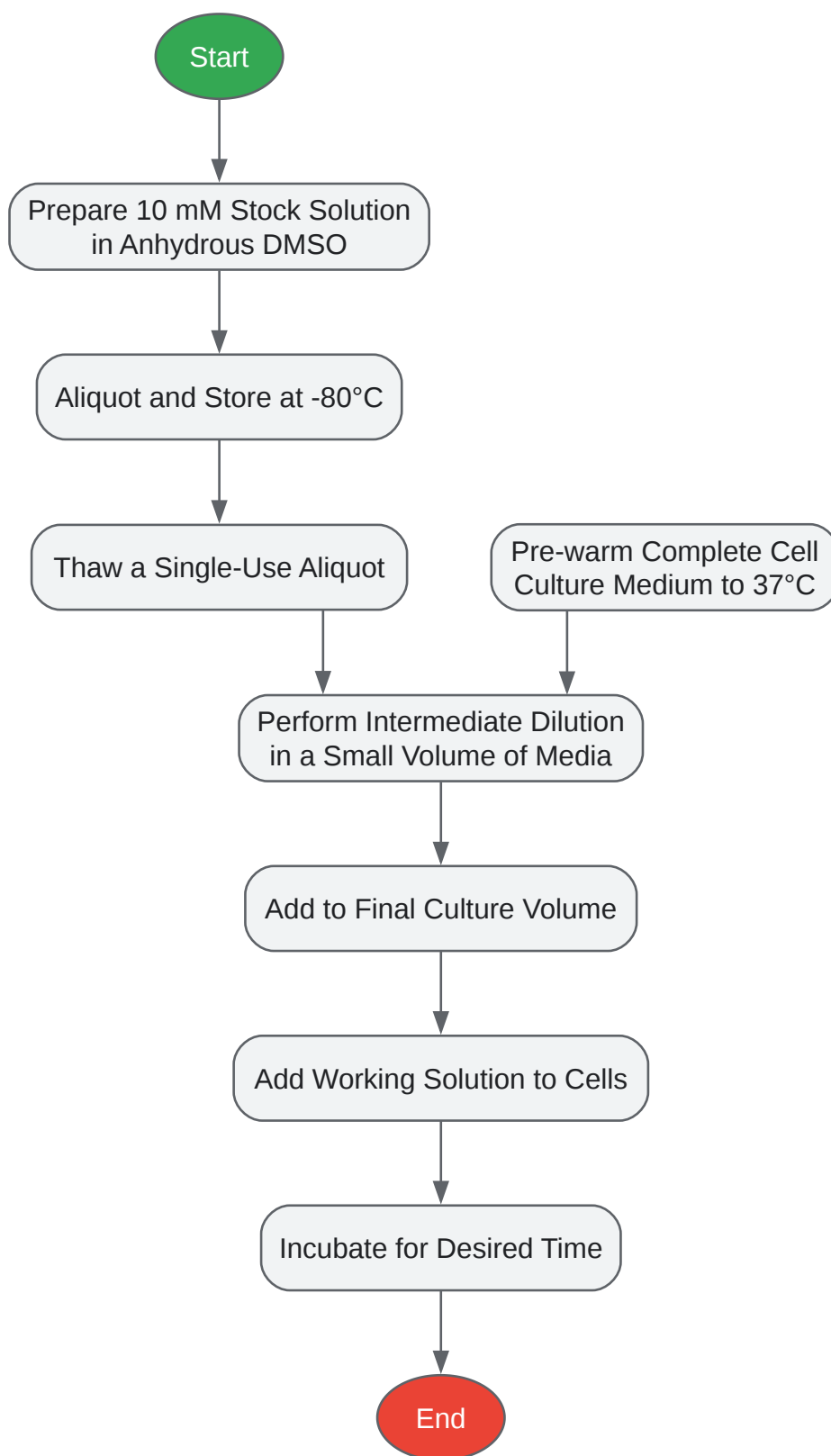
Parameter	Value	Reference
Molecular Weight	398.89 g/mol	[1]
IC50 (MELK)	23 nM	[1] [2]
IC50 (Flt3)	18 nM	[1] [2]
Solubility in DMSO	≥ 250 mg/mL (≥ 626.74 mM)	N/A
Solubility in Water	3.33 mg/mL (8.35 mM) with sonication and warming to 60°C	N/A

Signaling Pathways and Experimental Workflows



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Caption: Mechanism of action of **JNJ-47117096 hydrochloride**.



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Caption: In Vitro Experimental Workflow.

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